

Quinocycline B natural source and discovery timeline

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Compound Focus: Quinocycline B

CAS No.: 37231-76-8

Cat. No.: S13950883

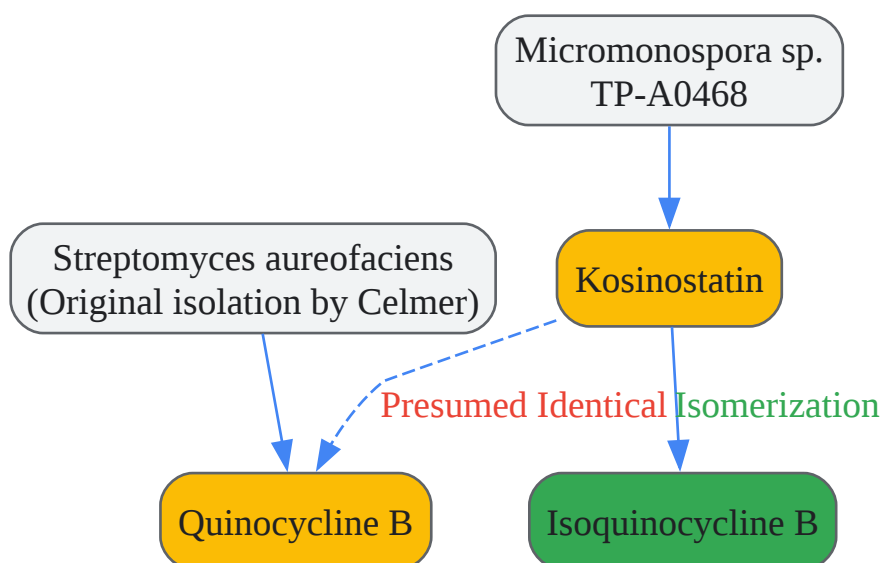
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Natural Source and Identification of Quinocycline B

The primary source of **Quinocycline B** is identified as a specific strain of *Micromonospora* bacteria. The following table consolidates the key characteristics and research findings:

Aspect	Details
Producing Organism	<i>Micromonospora</i> sp. TP-A0468 [1]
Co-produced Compound	Isoquinocycline B [1]
Original Isolate	First isolated from <i>Streptomyces aureofaciens</i> by CELMER et al. [1]
Structural Relationship	Determined to be a stereoisomer of Isoquinocycline B at the C-2' spiro carbon [1]
Stability Note	Kosinostatin can isomerize into Isoquinocycline B [1]

The relationship between the different identifications and source organisms described in the literature can be visualized as follows:



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Relationship between organisms and compounds based on literature.

Experimental Structural Analysis

The definitive structural determination of kosinostatin (**Quinocycline B**) was achieved through **Nuclear Magnetic Resonance (NMR) analysis** [1].

- **Key Finding:** NMR data revealed that the compound is a stereoisomer of iso**quinocycline B**, with the specific difference located at the **C-2' spiro carbon** [1].
- **Methodology:** While the search result does not provide a full step-by-step protocol, it confirms that the structure was elucidated by comparing its NMR data with that of the related compound, iso**quinocycline B** [1].

Information Gaps and Research Suggestions

The available information is limited, and a complete timeline of its discovery is not present in the current search results. To acquire more in-depth information, you may find the following approaches helpful:

- **Consult Specialized Databases:** Search for "**Quinocycline B**" or "Kosinostatin" in scientific databases such as **SciFinder**, **Reaxys**, or **MarinLit**. These resources often contain more detailed information on isolation, synthesis, and biological activity.

- **Review Foundational Literature:** The original paper by **CELMER et al.**, which first reported **Quinocycline B** from *Streptomyces aureofaciens*, would be a crucial primary source for its initial discovery and early characterization.
- **Explore Broader Context:** Quinocycline antibiotics are a class of compounds known for their antitumor properties [1]. Research into related compounds may provide useful indirect insights.

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References

1. NMR Analysis of Quinocycline Antibiotics [jstage.jst.go.jp]

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